

Technical Support Center: O-Ethylisourea Hydrochloride for Protein Guanidinylation

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Compound of Interest

Compound Name: *O-Ethylisourea hydrochloride*

Cat. No.: *B1590001*

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Welcome to the Technical Support Center for **O-Ethylisourea Hydrochloride**. As a Senior Application Scientist, this guide is designed to provide researchers, scientists, and drug development professionals with in-depth technical guidance, troubleshooting protocols, and frequently asked questions regarding the use of **O-Ethylisourea hydrochloride** for the chemical modification of proteins. Our focus is on ensuring the scientific integrity and success of your experiments by explaining the causality behind experimental choices and providing self-validating protocols.

Introduction to Protein Guanidinylation

Protein guanidinylation is a chemical modification that converts primary amines, such as the ϵ -amino group of lysine residues, into guanidinium groups. This transformation is significant for several reasons:

- Increased Basicity: The guanidinium group has a pKa of approximately 12.5, meaning it remains protonated and positively charged over a much wider pH range compared to the original primary amine (pKa \approx 10.5).
- Altered Protein Properties: This change in charge distribution can impact a protein's structure, stability, solubility, and interactions with other molecules.^[1]
- Proteomics Applications: Guanidinylation is often employed in mass spectrometry-based proteomics to improve the ionization efficiency of lysine-containing peptides, leading to enhanced signal intensity.^{[2][3]}

O-Ethylisourea hydrochloride is a reagent utilized for this specific modification.

Understanding its mechanism and potential pitfalls is crucial for achieving desired experimental outcomes.

Frequently Asked Questions (FAQs)

Here, we address common questions and concerns that researchers encounter when working with **O-Ethylisourea hydrochloride**.

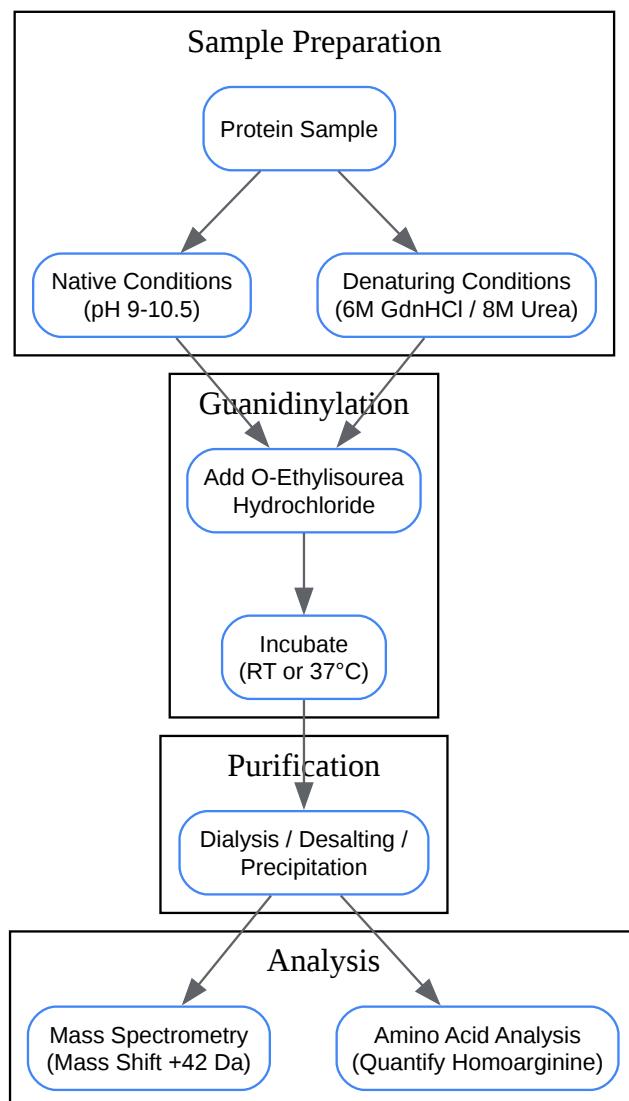
1. What is the primary application of **O-Ethylisourea hydrochloride** in protein chemistry?

O-Ethylisourea hydrochloride is primarily used for the guanidinylation of primary amines, most notably the ϵ -amino group of lysine residues on a protein. This reaction converts the lysine side chain into a homoarginine residue.

2. What is the mechanism of guanidinylation using **O-Ethylisourea hydrochloride**?

The reaction proceeds via a nucleophilic substitution where the deprotonated primary amine of a lysine residue attacks the electrophilic carbon atom of the O-ethylisourea. This results in the formation of a guanidinium group on the lysine side chain and the release of ethanol as a byproduct. The reaction is typically carried out under basic conditions to ensure the primary amine is in its nucleophilic, deprotonated state.

Diagram of the Guanidinylation Reaction



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